

# Application Notes and Protocols for the Quantification of 2,3-Dichlorobenzonitrile

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## Compound of Interest

Compound Name: 2,3-Dichlorobenzonitrile

Cat. No.: B188945

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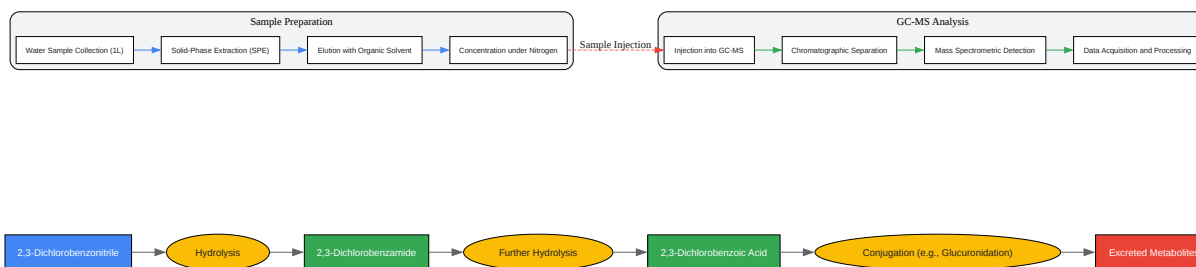
This document provides detailed application notes and protocols for the analytical quantification of **2,3-Dichlorobenzonitrile**. The methodologies described are based on established analytical techniques for structurally related compounds and serve as a comprehensive guide for researchers, scientists, and professionals in drug development. The primary analytical techniques covered are Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

## Application Note 1: Quantification of 2,3-Dichlorobenzonitrile in Environmental Samples using GC-MS

### Introduction

This application note describes a sensitive and selective method for the determination of **2,3-Dichlorobenzonitrile** in water samples using Gas Chromatography-Mass Spectrometry (GC-MS). The method involves solid-phase extraction (SPE) for sample cleanup and concentration, followed by GC-MS analysis. This approach is suitable for detecting low levels of the analyte in complex matrices.

### Experimental Workflow



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